

Pivalylbenzhydrazine stability issues and solutions

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Compound Focus: Pivalylbenzhydrazine

CAS No.: 306-19-4

Cat. No.: S595131

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Chemical Properties & Handling

The table below summarizes key data for **Pivalylbenzhydrazine** (also known as Pivhydrazine) to assist in your laboratory handling and storage planning.

Property	Details
CAS Number	306-19-4 [1] [2]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O [1] [3] [2]
Molecular Weight	206.28 g/mol [3] [2]
Melting Point	68-69 °C [2]
Storage (Powder)	-20°C for 3 years [3]
Storage (Solution)	-80°C for 1 year [3]
Recommended Solvents	DMSO, PEG 300, Tween 80, Saline/PBS/ddH ₂ O [3]

Experimental Protocols from Literature

While detailed step-by-step methodologies are not fully provided in the available literature, here are the key experimental parameters used in previous studies.

In Vivo Administration in Rats

One study investigated the effects of **Pivalylbenzhydrazine** on cartilage growth [3] [2].

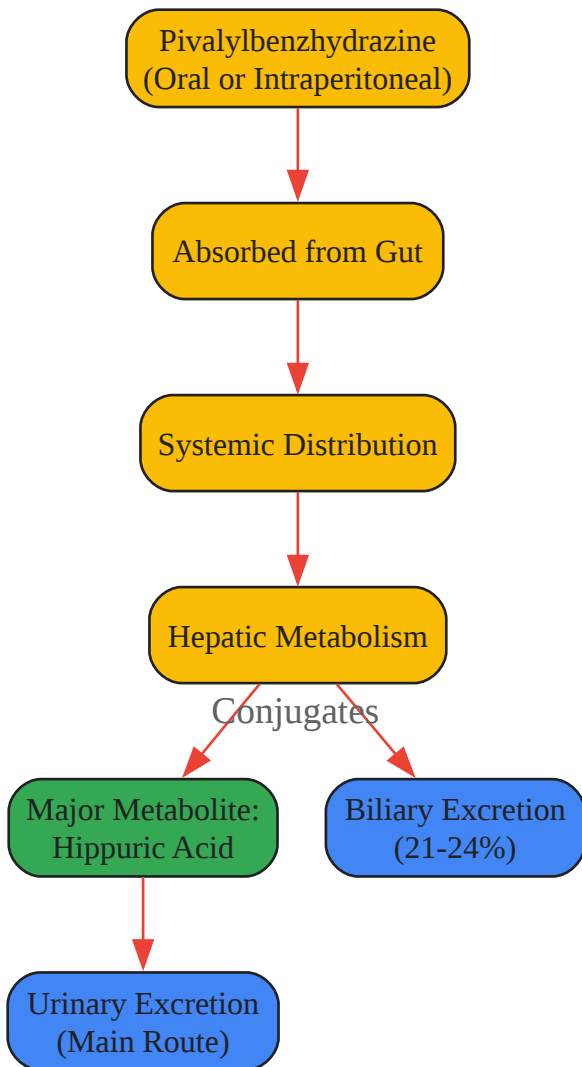
- **Animal Model:** Immature female rats (40 g, 3-4 weeks of age) [3] [2].
- **Dosage:** 5 mg/kg [3] [2].
- **Route of Administration:** Intraperitoneal injection [3] [2].
- **Dosing Schedule:** Daily, for 5 days [3] [2].

Metabolic Disposition Study

A study on the metabolic disposition of [¹⁴C]pivhydrazine in rats found [4]:

- **Absorption:** The compound is readily absorbed from the rat gut [4].
- **Major Excretion Route:** Primarily via urine [4].
- **Major Metabolite:** Hippuric acid was identified as the primary urinary metabolite [4].
- **Biliary Excretion:** Approximately 21-24% of the radioactive material was excreted in bile in cannulated rats, suggesting the presence of acid-labile conjugates (possibly N-glucuronides) [4].

The metabolic pathway can be visualized as follows:



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Frequently Asked Questions

What is the primary pharmacological activity of Pivalylbenzhydrazine?

Pivalylbenzhydrazine is a potent irreversible and non-selective **Monoamine Oxidase Inhibitor (MAOI)** of the hydrazine class [1]. It was historically used as an antidepressant but is now discontinued for medical use [1].

What is a critical safety consideration for handling this compound?

The compound is classified under **Hazard Class 6.1(b)** [2], which indicates it is a toxic substance. You should consult the relevant **Material Safety Data Sheet (MSDS)** for comprehensive safety information before handling.

Where can I procure Pivalylbenzhydrazine for research?

The compound is available for research purposes from chemical suppliers like TargetMol and American Custom Chemicals Corporation [3] [2]. Please note that prices can be high (e.g., approximately \$1,520 for 25 mg) and availability may require a lead time of 6-8 weeks [3].

Guidance for Stability and Troubleshooting

Due to the lack of specific published data, here are general approaches to address stability issues based on the compound's properties:

- **Stability Testing:** Consider conducting your own accelerated stability studies. Expose the compound to various stress conditions (e.g., heat, light, humidity, acidic/basic buffers) and use analytical techniques like HPLC to monitor for decomposition.
- **Solution Preparation:** The provided solvent system (DMSO, PEG300, Tween 80, Saline) is a starting point [3]. For long-term solution studies, test the stability of your prepared solutions over time when stored at the recommended -80°C [3].
- **Metabolic Interference:** Be aware that the major metabolite, hippuric acid [4], is a common compound in biological systems. Ensure your analytical methods can distinguish the parent drug from its metabolite in your experiments.

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References

1. Pivhydrazine - Wikipedia [en.wikipedia.org]
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3. | TargetMol Pivalylbenzhydrazine [targetmol.com]
4. The metabolic disposition of [14C] pivhydrazine, [14C] mebanazine... [pubmed.ncbi.nlm.nih.gov]

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